

ZK824190 Hydrochloride: A Technical Guide to Storage and Stability

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Compound of Interest

Compound Name: ZK824190 hydrochloride

Cat. No.: B10829437

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Disclaimer: This document summarizes publicly available information regarding the storage and stability of **ZK824190 hydrochloride**. As of December 2025, detailed quantitative stability studies, forced degradation pathways, and specific validated analytical methods for **ZK824190 hydrochloride** are not extensively published in the public domain. The information herein is intended for research guidance and is compiled from supplier data sheets and general chemical knowledge. Researchers should conduct their own stability assessments for specific formulations and applications.

Introduction

ZK824190 hydrochloride is a selective, orally active inhibitor of the urokinase-type plasminogen activator (uPA).^{[1][2][3][4]} It also demonstrates inhibitory activity against tissue-type plasminogen activator (tPA) and plasmin at higher concentrations.^{[1][2][4]} Its role as a potential therapeutic agent, particularly in studies related to multiple sclerosis, necessitates a thorough understanding of its chemical stability and optimal storage conditions to ensure its integrity and activity for research and development purposes.^{[1][2][3][4]} The hydrochloride salt form is noted to generally possess enhanced water solubility and stability compared to its free base form.^[3]

Recommended Storage Conditions

Proper storage is critical to maintain the chemical and physical integrity of **ZK824190 hydrochloride**. The following tables summarize the recommended storage conditions based on available supplier data.

Table 2.1: Storage of Solid (Powder) ZK824190 Hydrochloride

Condition	Temperature	Duration	Source(s)
General Storage	Cool, dry, well-ventilated	Not Specified	[5]
Long-term	-20°C	Not Specified	
Alternative Long-term	-20°C	3 years	
Alternative Mid-term	4°C	2 years	

Table 2.2: Storage of ZK824190 Hydrochloride in Solution

Solvent	Temperature	Duration	Recommendations	Source(s)
Various	-80°C	6 months	Sealed, away from moisture	
Various	-20°C	1 month	Sealed, away from moisture	

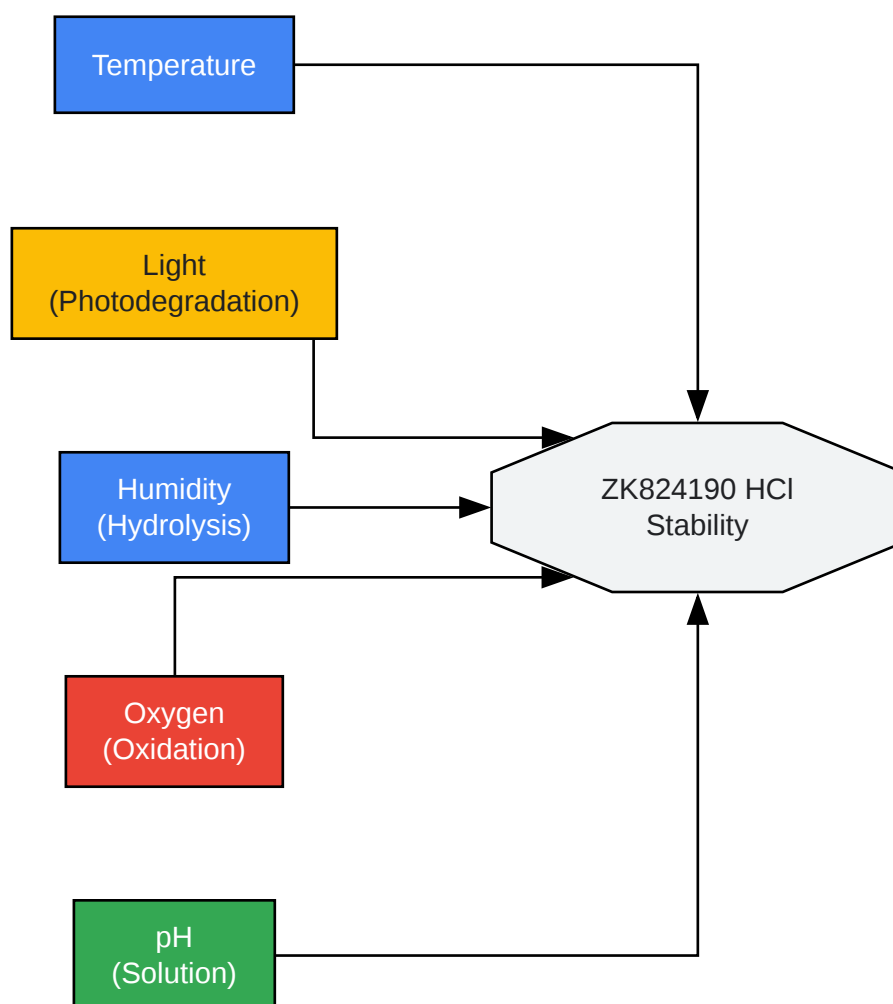
Note: For solutions, it is highly recommended to prepare aliquots to avoid repeated freeze-thaw cycles, which can accelerate degradation. For in vivo experiments, freshly prepared solutions are advised.[3]

Stability Profile

A comprehensive, publicly available stability profile for **ZK824190 hydrochloride** is limited. A manufacturer's Safety Data Sheet (SDS) explicitly states "no data available" for chemical stability, reactivity, conditions to avoid, incompatible materials, and hazardous decomposition

products.[5] This indicates that detailed stability-indicating assays and forced degradation studies have not been published.

The diagram below illustrates the general factors that can influence the stability of a chemical compound like **ZK824190 hydrochloride**.



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Caption: Factors Affecting ZK824190 HCl Stability.

General Experimental Protocol for Stability Assessment

While a specific, validated stability-indicating method for **ZK824190 hydrochloride** is not publicly documented, a general workflow for assessing the stability of a new chemical entity is

outlined below. This protocol is for informational purposes and would require optimization and validation for **ZK824190 hydrochloride**.

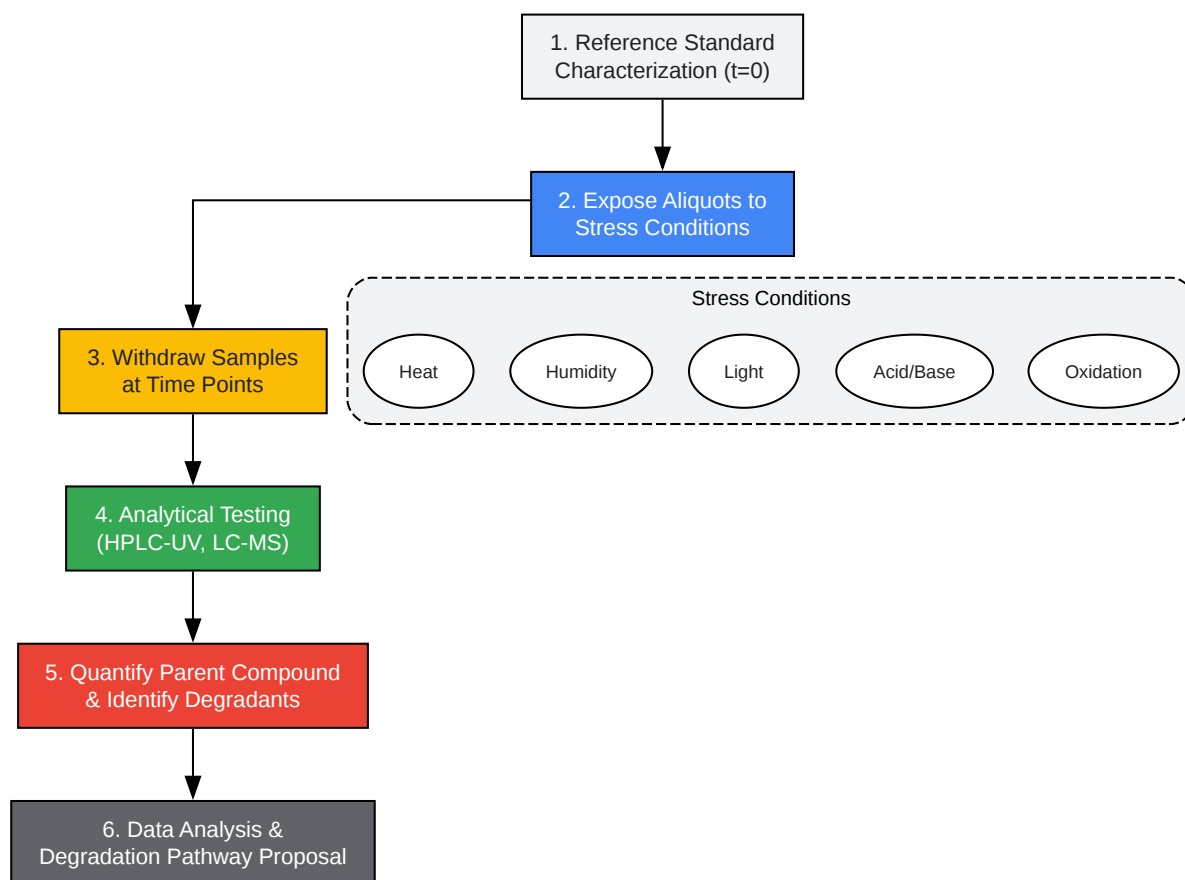
Objective

To evaluate the stability of **ZK824190 hydrochloride** under various stress conditions (e.g., heat, humidity, light, acid/base hydrolysis, oxidation) to identify potential degradation products and establish a stability profile.

Materials

- **ZK824190 hydrochloride** reference standard
- High-purity solvents (e.g., acetonitrile, methanol, water)
- Forced degradation reagents (e.g., HCl, NaOH, H₂O₂)
- Analytical instrumentation (e.g., HPLC-UV, LC-MS)
- Controlled environment chambers (for temperature, humidity, and light)

General Workflow Diagram



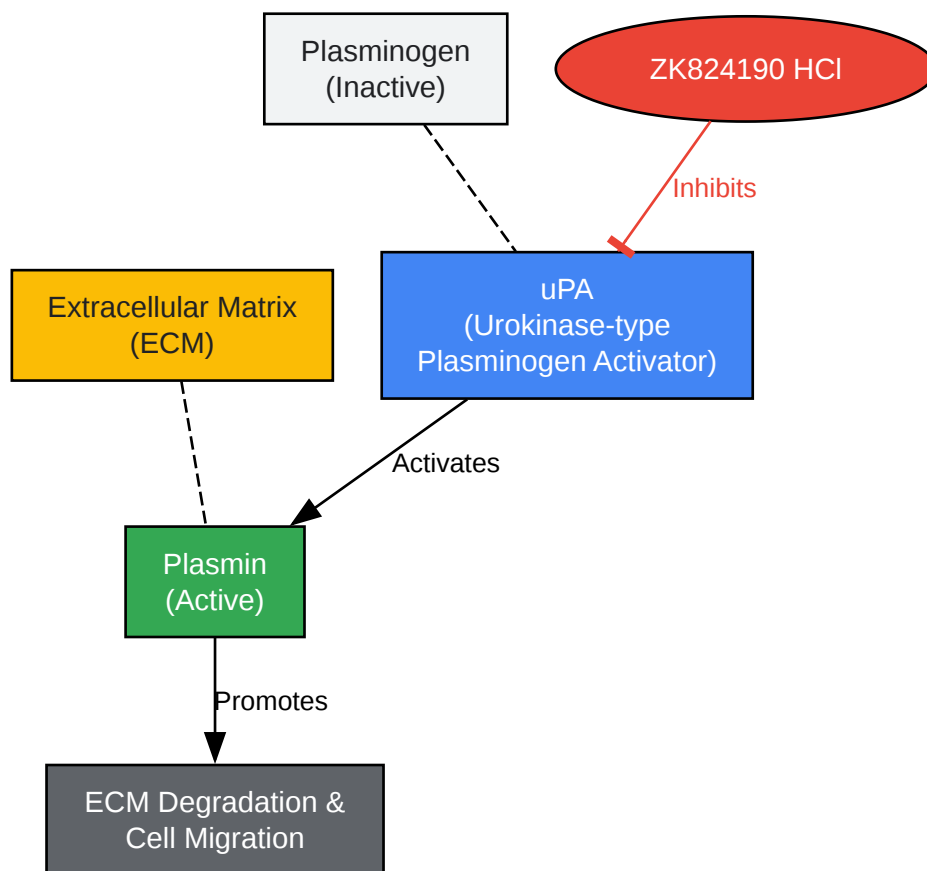
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Caption: Generalized Workflow for a Forced Degradation Study.

Mechanism of Action: uPA Signaling Pathway Inhibition

ZK824190 hydrochloride functions by inhibiting the enzymatic activity of urokinase-type plasminogen activator (uPA). uPA is a serine protease that converts the zymogen plasminogen into the active protease plasmin. Plasmin, in turn, degrades components of the extracellular matrix (ECM), a process involved in cell migration and tissue remodeling, which is implicated in the pathology of diseases like multiple sclerosis.

The diagram below illustrates the simplified signaling pathway and the point of inhibition by **ZK824190 hydrochloride**.



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Caption: Inhibition of the uPA Pathway by ZK824190 HCl.

Conclusion

While **ZK824190 hydrochloride** is a valuable tool for research, comprehensive public data on its stability is lacking. The general recommendation is to store the solid compound under cold (-20°C), dry conditions and to use solutions promptly, avoiding multiple freeze-thaw cycles. For any application requiring stringent quality control, it is imperative that researchers perform their own stability studies using validated analytical methods to ensure the integrity of the compound in their specific formulation and experimental context.

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